

The Biological Activity of Finrozole: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Finrozole*

Cat. No.: *B1672675*

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An In-depth Guide to the Core Biological Activity of **Finrozole** as a Non-steroidal Aromatase Inhibitor

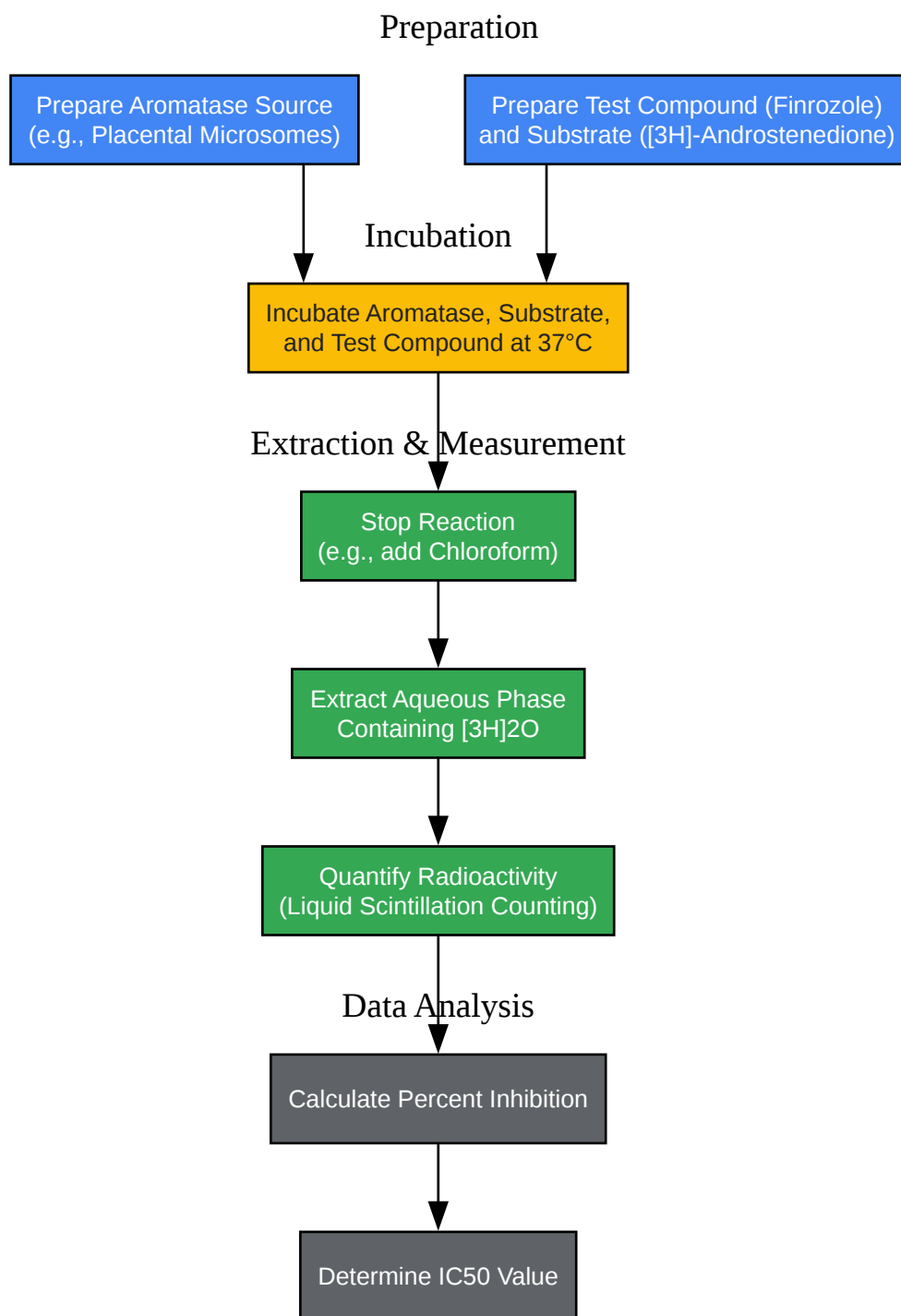
For Researchers, Scientists, and Drug Development Professionals

Introduction

Finrozole is a non-steroidal, competitive inhibitor of the enzyme aromatase (cytochrome P450 19A1).^{[1][2][3]} Aromatase is a critical enzyme in the biosynthesis of estrogens, catalyzing the conversion of androgens to estrogens.^[4] By inhibiting this enzyme, **Finrozole** effectively blocks estrogen production, a mechanism that has been leveraged for therapeutic purposes, particularly in conditions where estrogen signaling is a key driver of pathology. This technical guide provides a comprehensive overview of the biological activity of **Finrozole**, focusing on its mechanism of action, available quantitative data, and relevant experimental protocols.

Mechanism of Action

Finrozole functions as a competitive inhibitor of aromatase.^{[2][4]} This means that it reversibly binds to the active site of the enzyme, competing with the natural androgen substrates (e.g., testosterone and androstenedione). This binding event prevents the aromatization of androgens into estrogens, thereby reducing the circulating levels of estrogens. The non-steroidal nature of **Finrozole** distinguishes it from other classes of aromatase inhibitors.



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